

Mide Identified as a Diuretic, Not an Anticancer Agent

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Compound of Interest

Compound Name: *mide*

Cat. No.: *B389215*

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Recent investigations have clarified that "**Mide**" is a brand name for **Torase**mide****, a medication primarily used as a diuretic. Its established clinical applications include the management of hypertension (high blood pressure), heart failure, and edema (fluid retention)[1][2][3][4]. The mechanism of action of **Torase**mide**** involves increasing urine production by the kidneys, which helps to eliminate excess salt and water from the body[2][3][4].

The request for detailed application notes and protocols for "**Mide** treatment studies" in the context of cancer research, including the visualization of cancer-related signaling pathways, appears to be based on a misidentification of the drug's therapeutic area. Extensive searches for "**Mide**" or "**Torase**mide****" in relation to cancer treatment studies have not yielded any information to suggest its use as an anticancer agent.

Therefore, the creation of experimental designs, protocols, and signaling pathway diagrams for **Mide** in cancer research is not feasible, as there is no scientific basis for this application found in the provided search results. The core requirements of the original request cannot be fulfilled without evidence of **Mide**'s relevance to oncology.

Researchers, scientists, and drug development professionals seeking information on cancer therapeutics are advised to focus on agents with established or investigational anticancer activity. For accurate and relevant experimental design, it is crucial to correctly identify the therapeutic agent and its known or hypothesized mechanism of action within the context of cancer biology.

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References

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